

Preparing Stock Solutions of JNJ-40355003: An Application Note and Protocol

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Compound of Interest

Compound Name: JNJ-40355003

Cat. No.: B608217

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This document provides a detailed protocol for the preparation of stock solutions of **JNJ-40355003**, a potent and selective fatty acid amide hydrolase (FAAH) inhibitor. Adherence to this protocol will ensure the accurate and consistent preparation of this compound for use in various research applications.

Summary of Key Data

For ease of reference, the pertinent chemical and storage information for **JNJ-40355003** is summarized in the table below.

Parameter	Value	Source
Molecular Weight	422.91 g/mol	[1][2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1][2]
Common Stock Concentration	10 mM	[3][4]
Storage of Solid Compound	-20°C for up to 3 years	[1][2]
Storage of Stock Solution (in DMSO)	-80°C for up to 1 year	[1][2]
Short-term Storage of Stock Solution (in DMSO)	4°C for up to 2 weeks	[1]

Experimental Protocol: Preparing a 10 mM Stock Solution of JNJ-40355003

This protocol outlines the steps to prepare a 10 mM stock solution of **JNJ-40355003** in DMSO.

Materials:

- **JNJ-40355003** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

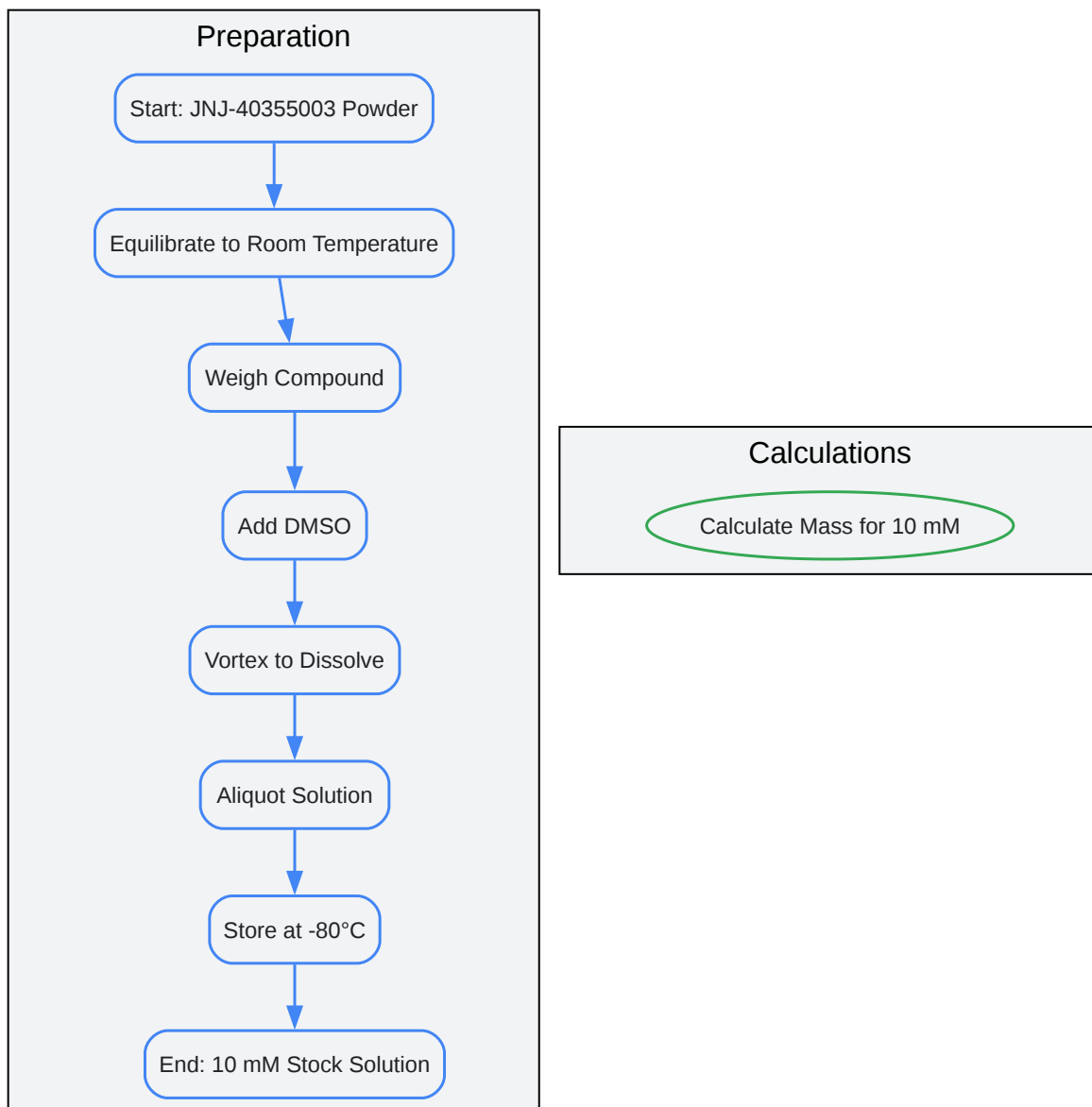
Procedure:

- **Acclimatization:** Before opening, allow the vial of **JNJ-40355003** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- **Mass Calculation:** To prepare a 10 mM stock solution, calculate the required mass of **JNJ-40355003** using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$ For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 422.91 \text{ g/mol} \times 1000 \text{ mg/g} = 4.2291 \text{ mg}$
- **Weighing:** Carefully weigh out the calculated mass of **JNJ-40355003** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.

- **Solvent Addition:** Add the appropriate volume of high-purity DMSO to the tube or vial containing the **JNJ-40355003** powder. Following the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube or vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, but ensure the solution returns to room temperature before storage.
- **Aliquoting and Storage:** For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage. For short-term use, the stock solution can be stored at 4°C for up to two weeks.^[1]

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **JNJ-40355003** stock solution.

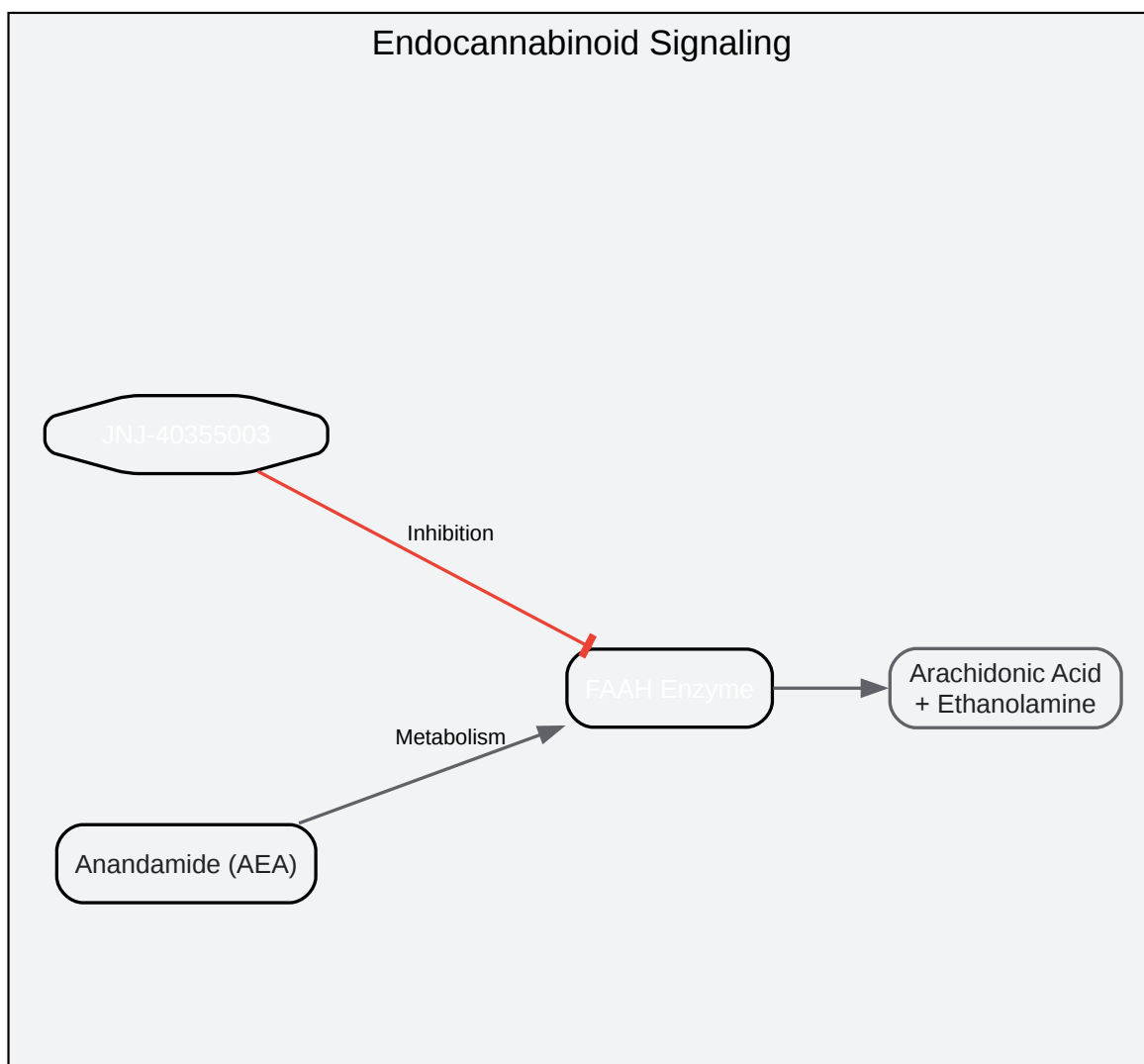


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Caption: Workflow for preparing **JNJ-40355003** stock solution.

Signaling Pathway Inhibition

JNJ-40355003 is an inhibitor of Fatty Acid Amide Hydrolase (FAAH). The diagram below illustrates the role of FAAH in the endocannabinoid signaling pathway and the point of inhibition by **JNJ-40355003**.



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Caption: Inhibition of FAAH by **JNJ-40355003**.

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